

2,2'-Diamino-4,4'-bithiazole: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2,2'-Diamino-4,4'-bithiazole

Cat. No.: B1206011

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2,2'-Diamino-4,4'-bithiazole is a heterocyclic compound featuring two interconnected thiazole rings with amino functionalities at the 2 and 2' positions. This unique structural motif imparts a combination of desirable properties, including rigidity, planarity, and the ability to participate in a variety of chemical transformations. As a result, **2,2'-diamino-4,4'-bithiazole** has emerged as a valuable and versatile building block in diverse areas of organic synthesis, ranging from the development of novel conjugated polymers and metal-organic frameworks (MOFs) to the discovery of potent pharmacologically active agents. This technical guide provides a comprehensive overview of the synthesis, properties, and key applications of **2,2'-diamino-4,4'-bithiazole**, complete with detailed experimental protocols and visual representations of its utility.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical characteristics of **2,2'-diamino-4,4'-bithiazole** is crucial for its effective utilization in synthesis. The key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ N ₄ S ₂	[1]
Molecular Weight	198.27 g/mol	[1]
CAS Number	58139-59-6	[1]
Appearance	White to light yellow or light orange powder/crystal	[1]
Melting Point	237-240 °C (decomposition)	[1]
Solubility	Soluble in DMSO and DMF	
pKa (Predicted)	2.84 ± 0.10	[1]

Spectroscopic Data:

Technique	Data	Reference(s)
¹ H NMR (DMSO-d ₆)	δ 7.05 (s, 4H, NH ₂), 6.75 (s, 2H, thiazole-H)	[2]
¹³ C NMR (DMSO-d ₆)	δ 168.0 (C-NH ₂), 148.0 (thiazole C-C), 105.0 (thiazole C-H)	[2]
FT-IR (KBr, cm ⁻¹)	3443, 3281, 3164 (N-H stretching), 3127 (C-H stretching), 1590 (C=N stretching), 1559, 1389, 1292, 1238 (skeletal vibrations of the bithiazole ring)	
Mass Spectrometry (EI)	The fragmentation pattern of amines often involves alpha-cleavage. For 2,2'-diamino-4,4'-bithiazole, the molecular ion peak [M] ⁺ is expected at m/z 198. Fragmentation may involve the loss of amino groups or cleavage of the bithiazole ring structure.	[3]

Synthesis of 2,2'-Diamino-4,4'-bithiazole

The most common and efficient synthesis of **2,2'-diamino-4,4'-bithiazole** involves the condensation reaction between 1,4-dibromo-2,3-butanedione and thiourea.

Experimental Protocol: Synthesis of 2,2'-Diamino-4,4'-bithiazole[4]

Materials:

- 1,4-Dibromo-2,3-butanedione (9.0 g, 0.036 mol)
- Thiourea (5.4 g, 0.072 mol)

- Absolute Ethanol (200 mL)
- Concentrated Ammonium Hydroxide (28-30%)
- Deionized Water

Procedure:

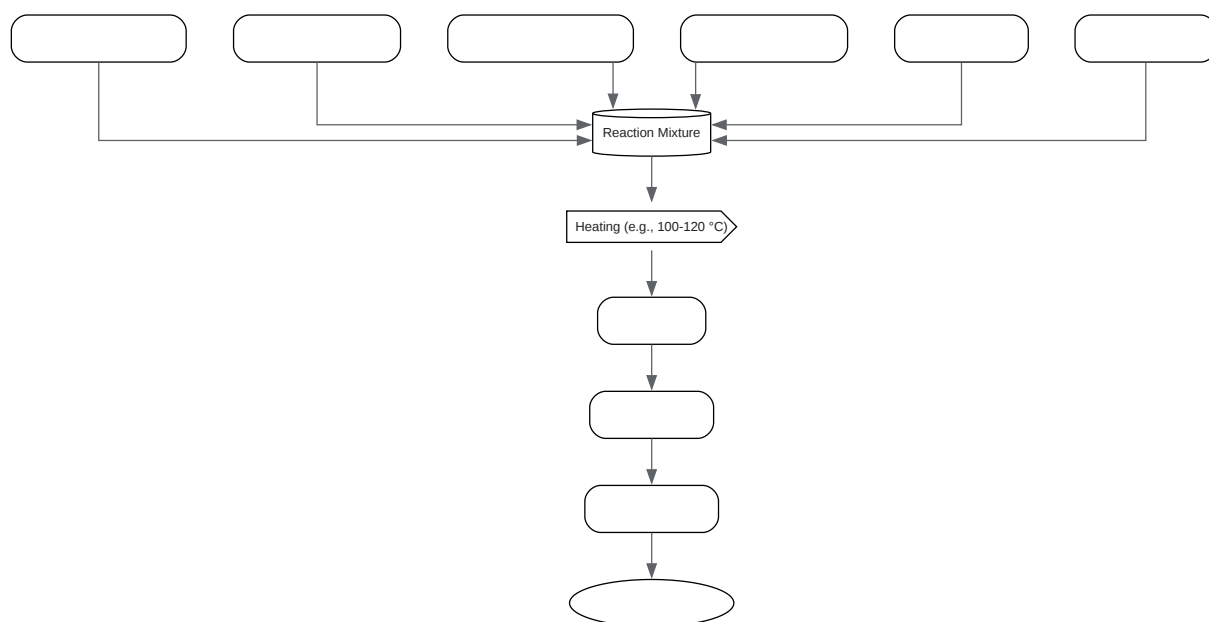
- To a 500 mL three-necked round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 1,4-dibromo-2,3-butanedione (9.0 g), thiourea (5.4 g), and absolute ethanol (200 mL).
- Heat the mixture to reflux with stirring for 2 hours.
- After cooling to room temperature, pour the reaction mixture into 400 mL of deionized water.
- Neutralize the mixture by the dropwise addition of concentrated ammonium hydroxide with stirring until a pH of 8-9 is reached.
- A pale yellow precipitate will form. Allow the suspension to stand for 30 minutes to ensure complete precipitation.
- Collect the crude product by vacuum filtration and wash with deionized water.
- Recrystallize the crude product from an ethanol/water mixture (3:1 v/v) to obtain pure **2,2'-diamino-4,4'-bithiazole** as a crystalline solid.
- Dry the product in a vacuum oven at 60 °C overnight.

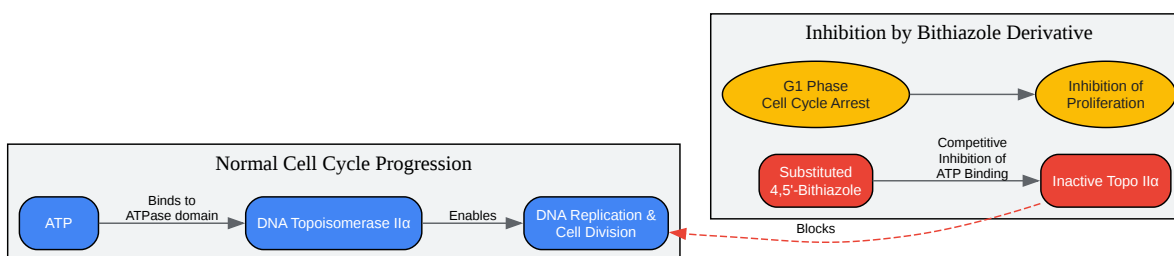
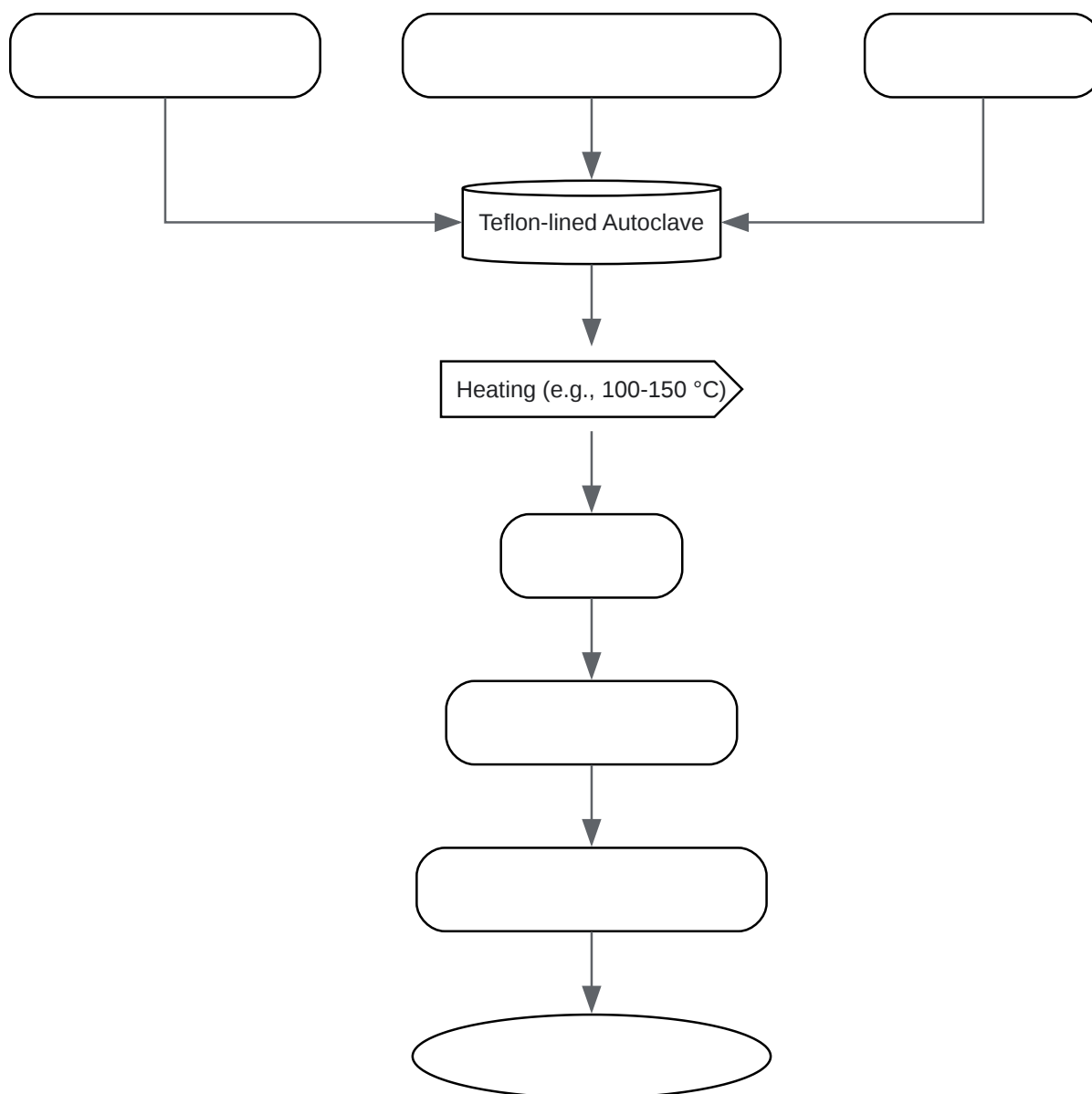
Yield: 5.9 g (83%)

Applications in Organic Synthesis

Building Block for Conjugated Polymers

The rigid and planar structure of **2,2'-diamino-4,4'-bithiazole** makes it an excellent monomer for the synthesis of conjugated polymers with interesting optoelectronic properties. These polymers can be prepared through various methods, including direct arylation polymerization and polycondensation reactions.





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